

Application Notes and Protocols: In Vivo Efficacy of PSI-353661

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Compound of Interest

Compound Name: PSI-353661

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the in vivo efficacy of **PSI-353661**, a potent nucleotide prodrug inhibitor of the hepatitis C virus (HCV) NS5B polymerase. The following sections detail the antiviral activity, pharmacokinetics, and experimental protocols in relevant animal models, offering valuable insights for preclinical and translational research.

Introduction to PSI-353661

PSI-353661 is a phosphoramidate prodrug of 2'-deoxy-2'- α -fluoro-2'- β -C-methylguanosine-5'-monophosphate.^[1] It is designed for targeted delivery to the liver, where it is metabolized into its active triphosphate form, PSI-352666. This active metabolite acts as a chain terminator for the HCV NS5B RNA-dependent RNA polymerase, a critical enzyme in the viral replication cycle.^{[2][3]} **PSI-353661** has demonstrated potent activity against multiple HCV genotypes in preclinical studies and exhibits a high barrier to resistance.^{[1][2]}

Quantitative Data Summary

The following tables summarize the key quantitative data on the antiviral efficacy and pharmacokinetic properties of **PSI-353661** and its metabolites from in vitro and in vivo studies.

Table 1: In Vitro Anti-HCV Activity of **PSI-353661** in Replicon Assays[2]

HCV Genotype	Replicon Type	EC50 (μM)	EC90 (μM)
1b	Wild-Type	0.0030 ± 0.0014	0.0085 ± 0.0007
1b	S282T Mutant	-	0.011
1a	H77	Potent Activity	-
2a	J6/JFH-1	Potent Activity	-

Table 2: In Vivo Pharmacokinetics of a Tritiated Analog of **PSI-353661** in Rats (Single Oral Dose)[4]

Time Point	Total Metabolites in Plasma (pmol/g)	Total Metabolites in Liver (pmol/g)	Liver-to-Plasma Ratio
1 hour	1,234	4,319	3.5
6 hours	896	4,301	4.8

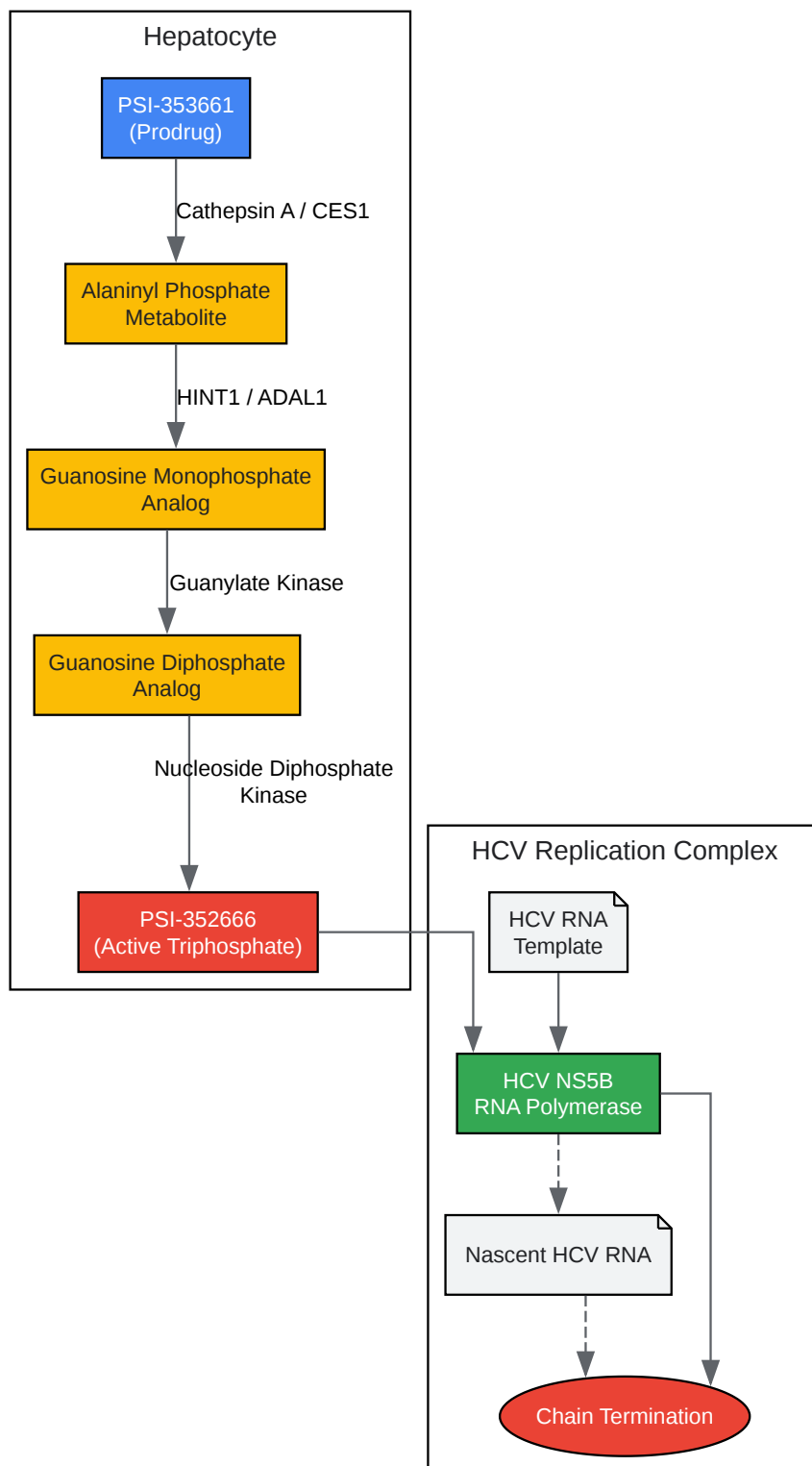
Table 3: In Vivo Antiviral Efficacy of **PSI-353661** in HCV-Infected Human Hepatocyte Chimeric Mice[5]

Treatment Group	Dose and Schedule	Duration	Outcome
PSI-353661 + Telaprevir	50 mg/kg (p.o.) daily + 400 mg/kg (p.o.) daily	4 weeks	Diminished serum levels of HCV RNA and sustained eradication of mutant virus.

Signaling Pathway and Mechanism of Action

PSI-353661's mechanism of action centers on the inhibition of the HCV NS5B polymerase, a key enzyme in the viral replication complex. The following diagram illustrates the metabolic activation of **PSI-353661** and its subsequent inhibition of HCV RNA synthesis.

Mechanism of Action of PSI-353661



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Caption: Metabolic activation of **PSI-353661** and inhibition of HCV NS5B polymerase.

Experimental Protocols

In Vitro HCV Replicon Assay

This protocol is a general guideline for assessing the antiviral activity of compounds like **PSI-353661** in a cell-based HCV replicon system.

Objective: To determine the EC50 and EC90 values of **PSI-353661** against HCV replication.

Materials:

- Huh-7 cells harboring an HCV subgenomic replicon (e.g., genotype 1b).
- Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum (FBS), non-essential amino acids, and G418.
- **PSI-353661** stock solution (in DMSO).
- 96-well cell culture plates.
- Reagents for RNA extraction and quantitative real-time PCR (qRT-PCR) or a luciferase reporter assay system.

Procedure:

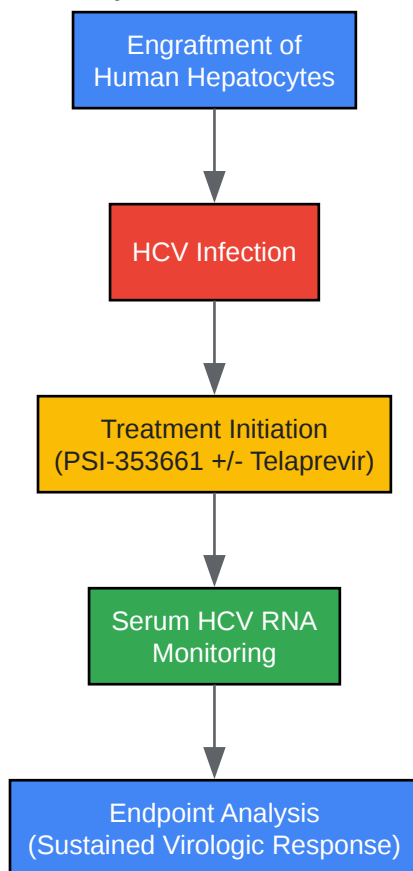
- Cell Seeding: Seed Huh-7 replicon cells in 96-well plates at a density that allows for logarithmic growth for the duration of the assay.
- Compound Addition: The following day, remove the culture medium and add fresh medium containing serial dilutions of **PSI-353661**. Include a vehicle control (DMSO) and a positive control (another known HCV inhibitor).
- Incubation: Incubate the plates for 72-96 hours at 37°C in a 5% CO2 incubator.
- Endpoint Analysis:
 - qRT-PCR: Lyse the cells and extract total RNA. Quantify HCV RNA levels using a one-step qRT-PCR assay. Normalize the results to an internal housekeeping gene.

- Luciferase Assay: If using a replicon with a luciferase reporter, lyse the cells and measure luciferase activity according to the manufacturer's instructions.
- Data Analysis: Calculate the concentration of **PSI-353661** that inhibits HCV RNA replication by 50% (EC50) and 90% (EC90) using a dose-response curve fitting software.

In Vivo Efficacy in Human Hepatocyte Chimeric Mouse Model

This protocol describes a representative study to evaluate the in vivo antiviral efficacy of **PSI-353661**.

In Vivo Efficacy Workflow in Chimeric Mice



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Caption: Experimental workflow for assessing in vivo efficacy of **PSI-353661**.

Objective: To assess the reduction in serum HCV RNA levels in HCV-infected human hepatocyte chimeric mice following treatment with **PSI-353661**.

Animal Model:

- Immunodeficient mice (e.g., uPA/SCID) engrafted with human hepatocytes. Successful engraftment is confirmed by measuring human albumin levels in mouse serum.

Materials:

- HCV-infected human serum or cell culture-derived HCV.
- **PSI-353661** formulated for oral administration.
- Telaprevir (or other direct-acting antiviral) for combination therapy studies.
- Equipment for blood collection and serum separation.
- Reagents for HCV RNA quantification (qRT-PCR).

Procedure:

- Animal Acclimation and Infection:
 - Allow human hepatocyte chimeric mice to acclimate to the facility.
 - Infect the mice intravenously with a known titer of HCV.
 - Monitor serum HCV RNA levels weekly to confirm the establishment of a stable infection.
- Treatment Administration:
 - Once a stable viremia is established, randomize the mice into treatment and control groups.
 - Administer **PSI-353661** (e.g., 50 mg/kg) orally, once daily. For combination studies, co-administer the other antiviral agent (e.g., Telaprevir at 400 mg/kg).
 - The control group should receive the vehicle used for drug formulation.

- Monitoring of Antiviral Efficacy:
 - Collect blood samples at regular intervals (e.g., weekly) throughout the treatment period.
 - Separate the serum and quantify HCV RNA levels using a validated qRT-PCR assay.
- Post-Treatment Follow-up:
 - After the completion of the treatment course (e.g., 4 weeks), continue to monitor serum HCV RNA levels for a defined period (e.g., 4-8 weeks) to assess for viral rebound and determine the rate of sustained virologic response (SVR).
- Data Analysis:
 - Calculate the mean log₁₀ reduction in HCV RNA from baseline for each treatment group at each time point.
 - Determine the percentage of mice in each group that achieve undetectable HCV RNA levels at the end of treatment and at the end of the follow-up period (SVR).
 - Perform statistical analysis to compare the efficacy between treatment and control groups.

Conclusion

PSI-353661 is a promising anti-HCV agent with potent in vitro activity and demonstrated in vivo efficacy in a relevant animal model. The protocols and data presented here provide a foundation for further preclinical evaluation and development of this compound and other nucleotide analog inhibitors for the treatment of HCV infection. The liver-targeting properties and high barrier to resistance make **PSI-353661** an attractive candidate for inclusion in combination antiviral regimens.

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